

troubleshooting FM-381 solubility issues in aqueous buffers

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Compound of Interest

Compound Name: FM-381

Cat. No.: B15610211

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Technical Support Center: FM-381

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **FM-381** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **FM-381** and what are its key properties?

FM-381 is a highly potent and selective, covalent reversible inhibitor of Janus kinase 3 (JAK3). [1][2][3] Its high selectivity makes it a valuable tool for studying the specific roles of JAK3 in signaling pathways, particularly the JAK/STAT pathway, which is crucial in the immune system. [4][5] **FM-381** targets a unique cysteine residue (Cys909) in JAK3. [1][4]

Summary of **FM-381** Properties:

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₂₄ N ₆ O ₂	[6]
Molecular Weight	428.49 g/mol	[2][7]
Appearance	White to beige powder/crystalline solid	[6][7]
Purity	≥98% (HPLC)	[6][7]
Storage Temperature	2-8°C	[7]

Inhibitory Activity:

Target	IC ₅₀	Selectivity vs. JAK3	Source(s)
JAK3	127 pM	-	[1][3][6]
JAK1	52 nM	~410-fold	[1]
JAK2	346 nM	~2700-fold	[1]
TYK2	459 nM	~3600-fold	[1]

Q2: I'm observing precipitation when I add **FM-381** to my aqueous buffer. Why is this happening?

FM-381 is a hydrophobic molecule, which is common for small molecule kinase inhibitors. This inherent low aqueous solubility means it will readily precipitate out of solution when transferred from an organic solvent like DMSO into an aqueous buffer if the final concentration of the organic solvent is too low or the final concentration of **FM-381** is too high.

Q3: How should I prepare a stock solution of **FM-381**?

The recommended solvent for preparing a stock solution of **FM-381** is dimethyl sulfoxide (DMSO).[2][6][7] It is advisable to prepare a high-concentration stock solution (e.g., 1-2 mg/mL) in DMSO, which can then be diluted to the final working concentration in your aqueous buffer.

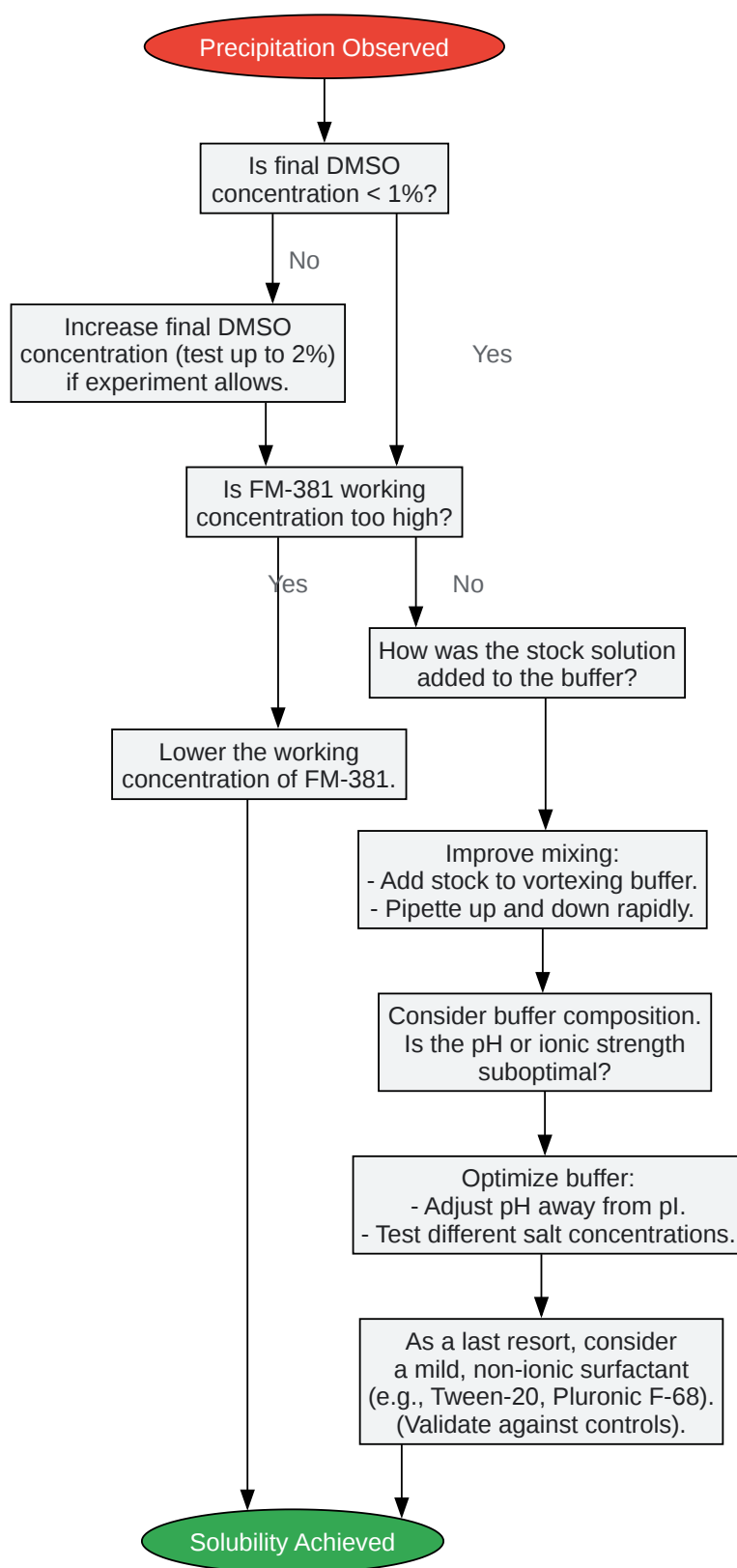
Q4: What is the best way to dilute my **FM-381** DMSO stock into an aqueous buffer to avoid precipitation?

To minimize precipitation when diluting your DMSO stock solution into an aqueous buffer, it is crucial to add the stock solution to the buffer in a way that promotes rapid mixing. It is generally recommended to keep the final DMSO concentration in your working solution below 1%, although this can be system-dependent.

Troubleshooting Guide

Issue: Precipitate forms immediately upon adding **FM-381** stock to the aqueous buffer.

This is a common issue due to the hydrophobic nature of **FM-381**. Below is a troubleshooting workflow to address this problem.



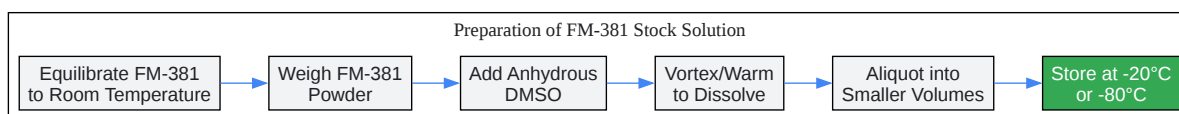
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Caption: Troubleshooting workflow for **FM-381** precipitation.

Experimental Protocols

Protocol 1: Preparation of **FM-381** Stock Solution

- Materials:
 - FM-381** powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Equilibrate the **FM-381** vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of **FM-381** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 2 mg/mL stock, add 500 μ L of DMSO to 1 mg of **FM-381**).
 - Vortex the solution until the **FM-381** is completely dissolved. Gentle warming (e.g., 37°C) may be required to fully dissolve the compound.^[7]
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term stability.



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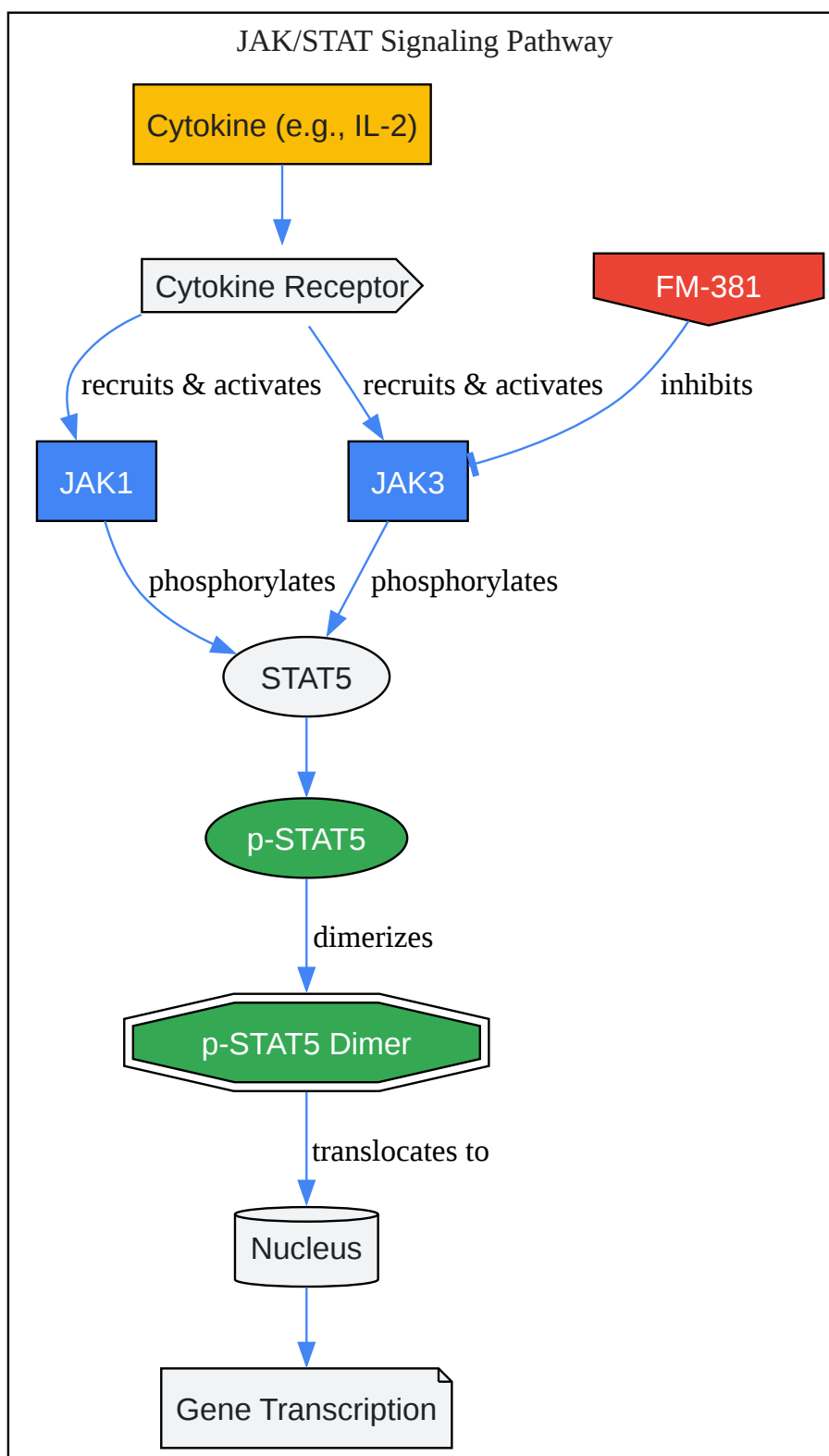
Caption: Workflow for preparing an **FM-381** stock solution.

Protocol 2: Preparation of Aqueous Working Solution

- Materials:
 - **FM-381** DMSO stock solution
 - Pre-warmed aqueous experimental buffer
- Procedure:
 1. Warm the aqueous buffer to the experimental temperature (e.g., 37°C).
 2. While vigorously vortexing the aqueous buffer, add the required volume of the **FM-381** DMSO stock solution drop-wise. This rapid mixing is critical to prevent localized high concentrations of **FM-381** that can lead to precipitation.
 3. Continue to vortex for an additional 30 seconds after adding the stock solution.
 4. Visually inspect the solution for any signs of precipitation. If the solution is hazy or contains visible particles, the concentration may be too high for the buffer conditions.
 5. Use the freshly prepared working solution immediately for your experiments.

Signaling Pathway

FM-381 is a selective inhibitor of JAK3, which plays a key role in the JAK/STAT signaling pathway. This pathway is activated by cytokines and is essential for immune cell function.



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Caption: The inhibitory action of **FM-381** on the JAK/STAT pathway.

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